

In-Depth Technical Guide to 4-Chloro-3-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 4-Chloro-3-(trifluoromethoxy)aniline

Cat. No.: B052540

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and potential applications of **4-Chloro-3-(trifluoromethoxy)aniline**. The information is intended for professionals in chemical research and drug development.

Chemical Structure and Identity

4-Chloro-3-(trifluoromethoxy)aniline is an aromatic amine with chloro and trifluoromethoxy substituents on the benzene ring. These functional groups significantly influence the molecule's chemical reactivity and physical properties, making it a valuable intermediate in organic synthesis.

Structure:

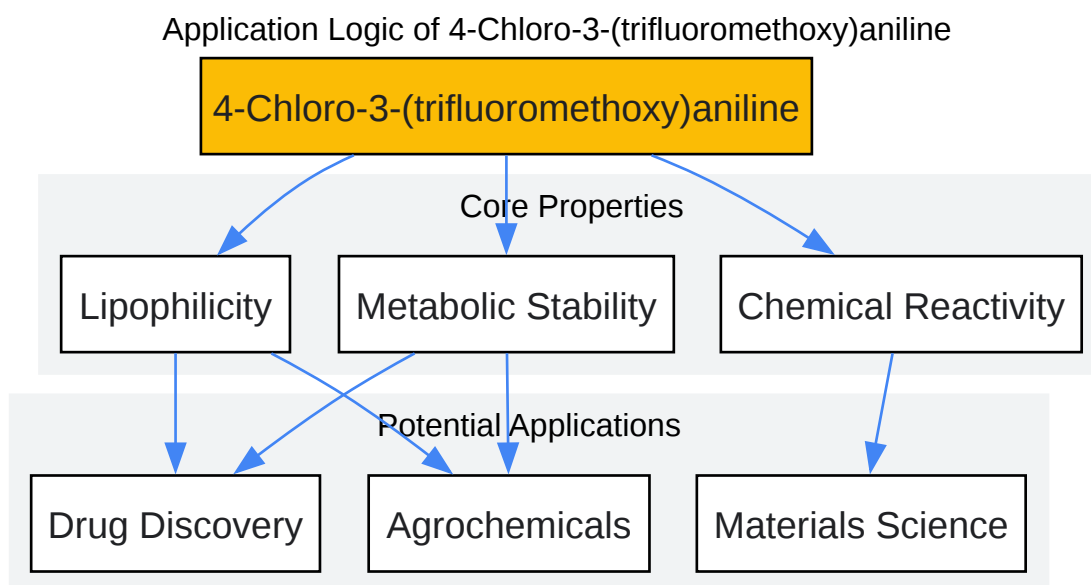
Caption: A generalized workflow for the synthesis of substituted anilines.

Applications in Research and Development

4-Chloro-3-(trifluoromethoxy)aniline serves as a valuable building block in organic synthesis, particularly for the introduction of the chloro and trifluoromethoxy-substituted phenyl moiety into larger molecules.

- **Pharmaceutical and Agrochemical Synthesis:** The trifluoromethoxy group is a key functional group in many modern pharmaceuticals and agrochemicals. It can enhance metabolic stability, binding affinity, and lipophilicity of a molecule. This aniline derivative is a precursor for the synthesis of more complex molecules with potential biological activity.
- **Materials Science:** Fluorinated organic compounds are of interest in materials science for the development of polymers and other materials with specific properties such as thermal stability and hydrophobicity.

DOT Diagram of Application Logic:



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Caption: Logical relationship between properties and applications.

Safety and Handling

4-Chloro-3-(trifluoromethoxy)aniline is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed or in contact with skin. Toxic if inhaled. [1]* Skin Corrosion/Irritation: Causes skin irritation. [1]* Eye Damage/Irritation: Causes serious eye irritation. [1]* Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation. [1] Recommended Handling Procedures:
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place away from light.

First Aid Measures:

- If on skin: Wash with plenty of soap and water.
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If swallowed: Call a poison center or doctor if you feel unwell.

Conclusion

4-Chloro-3-(trifluoromethoxy)aniline is a specialized chemical intermediate with significant potential in the fields of drug discovery, agrochemical synthesis, and materials science. Its unique combination of chloro and trifluoromethoxy functional groups offers a valuable scaffold for the development of novel molecules with enhanced properties. Due to its hazardous nature, strict adherence to safety protocols is essential when handling this compound. Further research into its synthesis and applications is warranted to fully explore its utility in various scientific domains.

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References

- 1. chemscene.com [chemscene.com]
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